

preparing ML401 stock solution and working concentration

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Compound of Interest

Compound Name: ML401

Cat. No.: B15608195

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Application Notes and Protocols for ML401

Topic: Preparing ML401 Stock Solution and Working Concentration

Audience: Researchers, scientists, and drug development professionals.

Introduction

ML401 is a potent and selective antagonist of the Epstein-Barr virus-induced G-protein coupled receptor 2 (EBI2), also known as GPR183.[1][2][3] With an IC50 value of 1.03 nM, **ML401** serves as a valuable chemical probe for studying the physiological and pathological roles of the EBI2 signaling pathway.[1][3] EBI2 is involved in immune responses and inflammatory processes, making **ML401** a critical tool for research in these areas. These application notes provide detailed protocols for the preparation of **ML401** stock solutions and working concentrations for both in vitro and in vivo experiments.

Chemical and Physical Properties of ML401

A summary of the key chemical and physical properties of **ML401** is presented in Table 1.

Property	Value
Molecular Weight	419.74 g/mol [2][3]
Chemical Formula	C ₂₀ H ₂₀ BrClN ₂ O[2][3]
CAS Number	1597489-14-9[2][3]
Appearance	White solid[2]
Storage (Powder)	-20°C for up to 3 years[2][3]

Solubility of ML401

The solubility of **ML401** in various solvents is crucial for the preparation of stock and working solutions. Table 2 provides a summary of its solubility. It is recommended to use fresh, anhydrous DMSO for optimal dissolution, as moisture can reduce solubility.[3] Sonication may aid in dissolving the compound.[2]

Solvent	Maximum Solubility
Dimethyl Sulfoxide (DMSO)	≥ 10 mg/mL (≥ 23.82 mM)[2]
Dimethyl Sulfoxide (DMSO, fresh)	42 mg/mL (100.06 mM)[3]
Ethanol	4 mg/mL[3]
Water	Insoluble[3]
In Vivo Formulation 1	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.04 mg/mL (≥ 2.48 mM)[1]
In Vivo Formulation 2	
10% DMSO, 90% Corn Oil	≥ 1.04 mg/mL (≥ 2.48 mM)[1]

Experimental Protocols

Protocol 1: Preparation of ML401 Stock Solution (e.g., 10 mM in DMSO)

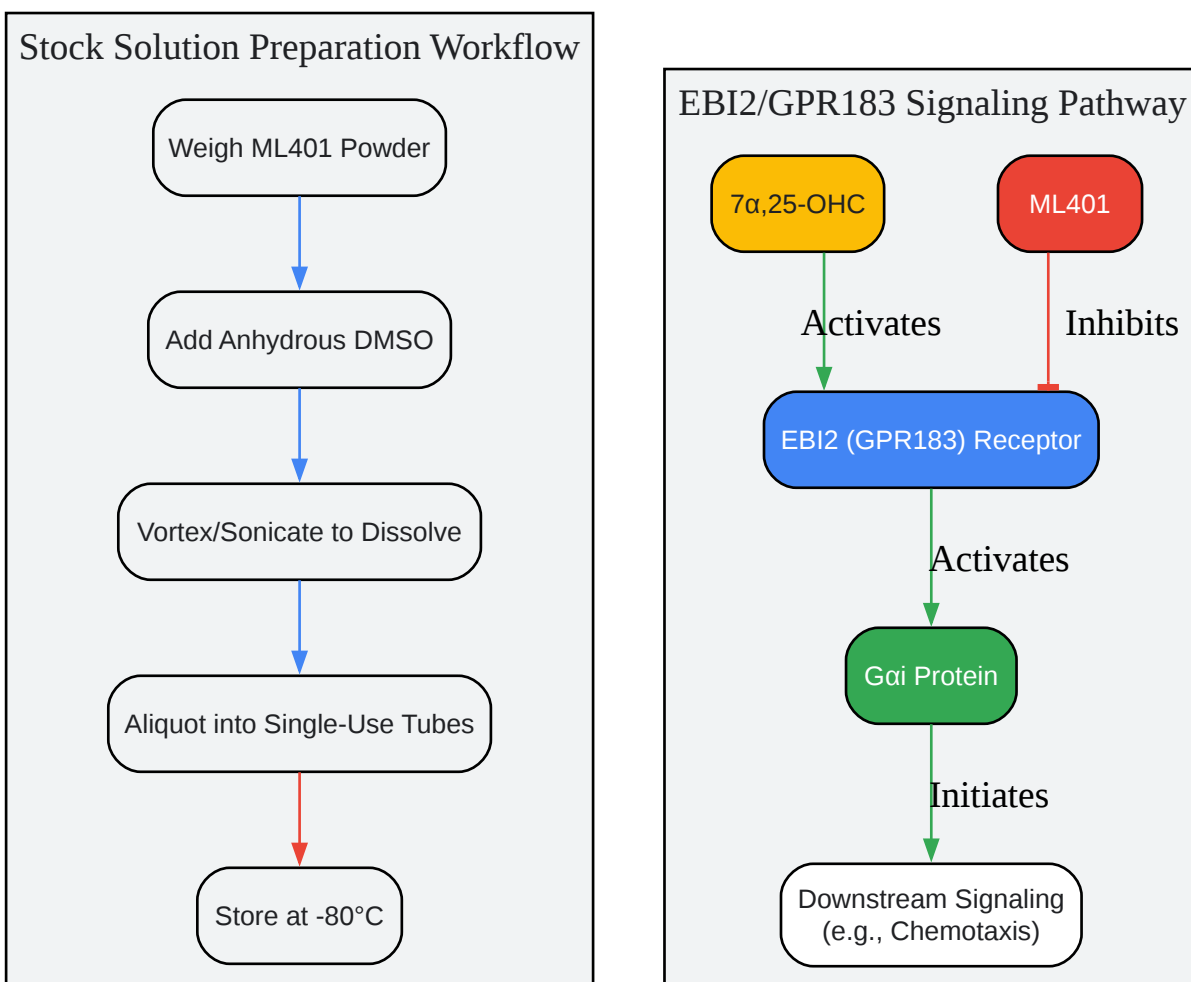
This protocol describes the preparation of a 10 mM stock solution of **ML401** in DMSO.

Materials:

- **ML401** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **ML401**: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 419.74 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1974 \text{ mg}$
- Weigh **ML401**: Carefully weigh out approximately 4.2 mg of **ML401** powder and place it into a sterile microcentrifuge tube.
- Add Solvent: Add 1 mL of anhydrous DMSO to the tube containing the **ML401** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming or sonication may be used to facilitate dissolution if necessary.^[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[1][4]} Store the aliquots at -80°C for up to one year or -20°C for up to one month.^{[3][4]}



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